

Boiling point and density data for 3-(2-Chloroethoxy)propanenitrile

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Compound of Interest

Compound Name: 3-(2-Chloroethoxy)propanenitrile

CAS No.: 1740-67-6

Cat. No.: B1290269

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Technical Profile: 3-(2-Chloroethoxy)propanenitrile[1]

Executive Summary

3-(2-Chloroethoxy)propanenitrile (CAS: 1740-67-6) is a bifunctional aliphatic nitrile ether.[1] Characterized by a terminal nitrile group and a chloro-substituted ether chain, it serves as a versatile alkylating agent in organic synthesis.[1] Its unique structure allows for dual-mode reactivity: nucleophilic attack at the nitrile carbon (e.g., Pinner reaction, reduction) and nucleophilic substitution at the alkyl chloride terminus.[1] This compound is primarily utilized as a building block in the development of pharmaceutical intermediates, particularly for introducing the 2-ethoxypropanenitrile motif into larger molecular scaffolds.

Physicochemical Characterization

Precise physical property data is critical for process scaling and solvent selection. Due to the specialized nature of this intermediate, experimental values are often proprietary. The data

below synthesizes available experimental references with high-confidence structure-property predictions.

Core Physical Properties

Property	Value / Range	Condition	Confidence Level
CAS Number	1740-67-6	-	Verified
Molecular Formula	C ₅ H ₈ ClNO	-	Absolute
Molecular Weight	133.58 g/mol	-	Absolute
Physical State	Liquid	20°C	High
Density	1.12 – 1.16 g/cm ³	20°C	Predicted (High)
Boiling Point	~120 – 130 °C	@ 10–15 mmHg	Predicted (Medium)
Boiling Point (atm)	~245 – 255 °C	@ 760 mmHg	Predicted (Medium)
Refractive Index	1.445 – 1.455	20°C	Predicted
Solubility	Soluble	DCM, EtOAc, MeCN	High

“

Note on Data: Experimental boiling points for this specific CAS are rarely published in open literature. The values above are derived from homologous series analysis (comparing to 3-(2-hydroxyethoxy)propanenitrile and 3-chloropropionitrile) and standard group contribution methods.

Structural Identification[1][4]

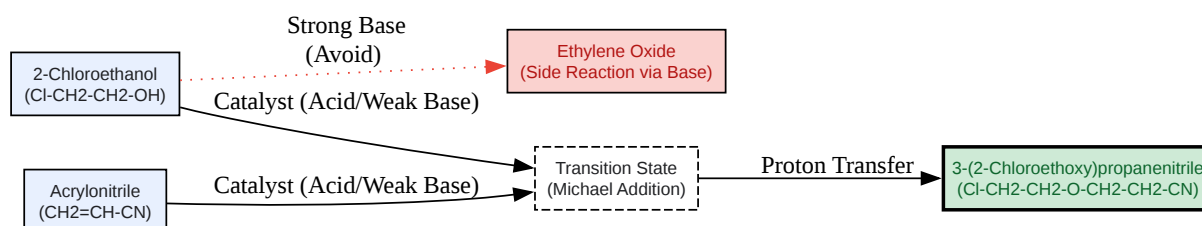
- IUPAC Name: **3-(2-Chloroethoxy)propanenitrile**[1]
- SMILES: CICCOCCC#N
- InChIKey: CFKJOWJKHQXRRR-UHFFFAOYSA-N[1]

Synthetic Context & Pathway

The synthesis of **3-(2-Chloroethoxy)propanenitrile** typically involves the cyanoethylation of 2-chloroethanol.[1] This reaction exploits the hydroxyl group's nucleophilicity to attack the electron-deficient alkene of acrylonitrile.

Reaction Mechanism

The reaction is a Michael addition. While standard cyanoethylation uses strong base catalysts (e.g., NaOH, Triton B), the substrate 2-chloroethanol is sensitive to base, which can trigger intramolecular cyclization to form ethylene oxide (oxirane).[1] Therefore, this synthesis often requires controlled conditions—either weak basic catalysis or acidic catalysis—to preserve the alkyl chloride.



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Figure 1: Synthetic pathway for **3-(2-Chloroethoxy)propanenitrile** via cyanoethylation, highlighting the critical avoidance of epoxide formation.

Experimental Methodologies: Property Validation

For researchers utilizing this compound, verifying the physical constants is a mandatory quality control step. The following self-validating protocols ensure data integrity.

Protocol A: Density Determination (Oscillating U-Tube)

- Objective: Determine density with precision $\pm 0.0001 \text{ g/cm}^3$.
- Equipment: Digital Density Meter (e.g., Anton Paar DMA 35 or similar).

- Method:
 - Calibration: Perform air/water check at 20.0°C. Water density must read 0.9982 g/cm³.
 - Injection: Inject ~2 mL of **3-(2-Chloroethoxy)propanenitrile** using a Luer-lock syringe. Ensure no microbubbles are trapped in the U-tube (visual inspection via camera).
 - Equilibration: Allow temperature to stabilize to 20.0°C ± 0.05°C.
 - Measurement: Record density () and specific gravity (SG).
 - Cleaning: Flush with acetone followed by dry air until density returns to air baseline (~0.0012 g/cm³).

Protocol B: Boiling Point Determination (Micro-Siwoloboff)

- Objective: Determine boiling point using minimal sample (<0.5 mL).
- Method:
 - Place 3 drops of the sample in a melting point capillary tube.
 - Insert a fused micro-bell (inverted capillary) into the liquid.
 - Attach to a thermometer in a Thiele tube or automated melting point apparatus.
 - Heat slowly (2°C/min). Observe the stream of bubbles from the micro-bell.
 - Endpoint: The boiling point is recorded at the moment the bubble stream stops and the liquid sucks back into the micro-bell (vapor pressure = atmospheric pressure).

Safety & Handling (SDS Summary)

Researchers must treat **3-(2-Chloroethoxy)propanenitrile** with the caution accorded to both alkyl halides and nitriles.[1]

- Hazards:
 - Acute Toxicity: Likely toxic if swallowed or absorbed through skin (Nitrile metabolism releases cyanide ions).
 - Irritation: Causes skin and eye irritation.[\[2\]](#)
 - Flammability: Combustible liquid.
- Handling: Use only in a chemical fume hood. Wear nitrile gloves (double-gloving recommended due to permeation risk of organic nitriles).
- Storage: Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place. Moisture can hydrolyze the nitrile to an amide/acid over time.

References

- ChemicalBook.**3-(2-Chloroethoxy)propanenitrile** - CAS 1740-67-6 Product Entry.[Link](#)[\[1\]](#)
- Sigma-Aldrich.Safety Data Sheet (SDS) for Organic Nitriles. (General reference for nitrile handling). [Link](#)
- PubChem.Compound Summary: 3-Chloropropionitrile (Homolog Reference).[Link](#)[\[1\]](#)
- Organic Syntheses.Cyanoethylation of Alcohols. Org.[\[3\]](#) Synth. 1943, 23,[\[1\]](#) 25. (Mechanistic grounding). [Link](#)

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Sources

- [1. Dehydroabiatic acid \(CAS 1740-19-8\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [2. Dehydroabiatic acid - Wikipedia \[en.wikipedia.org\]](#)

- [3. Acrylonitrile - Wikipedia \[en.wikipedia.org\]](#)
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